

(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine as a chiral building block

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Compound of Interest

Compound Name: (R)-1-((4-chlorophenyl)
(phenyl)methyl)piperazine

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An In-depth Technical Guide to **(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine** as a Chiral Building Block

For Researchers, Scientists, and Drug Development Professionals

(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine is a crucial chiral intermediate, primarily recognized for its role in the asymmetric synthesis of Levocetirizine, the active R-enantiomer of the second-generation antihistamine, Cetirizine.[1][2] Levocetirizine offers potent efficacy in treating allergic conditions such as rhinitis, asthma, and urticaria, with a reduced sedative effect compared to its racemic counterpart.[3] The high optical purity of this building block is paramount, as it directly determines the stereochemistry and, consequently, the therapeutic effectiveness and safety profile of the final active pharmaceutical ingredient (API).[4][5]

This guide provides a comprehensive overview of the synthesis, properties, and applications of **(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine**, presenting detailed experimental protocols and quantitative data to support research and development efforts.

Physicochemical Properties

The fundamental properties of **(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine** are summarized below.

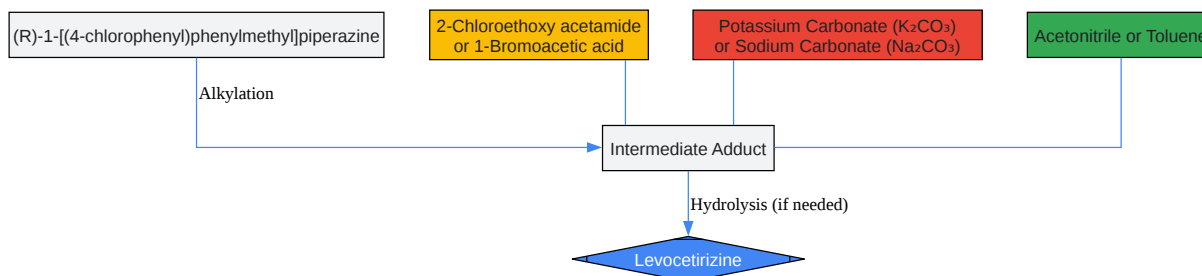
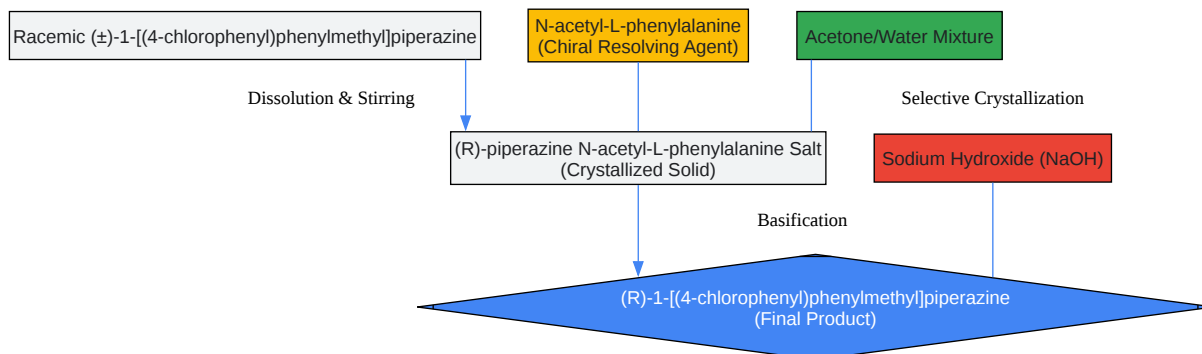
Property	Value	Reference
CAS Number	300543-56-0	[2][6]
Molecular Formula	C ₁₇ H ₁₉ ClN ₂	[2][6]
Molecular Weight	286.80 g/mol	[2][7]
Appearance	White crystalline powder	[1]
Melting Point	90-93 °C	[1][2]
Solubility	Soluble in chloroform, methanol, and dichloromethane; Slightly soluble in water.	[2]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[2][8]

Synthesis Methodologies

The preparation of enantiomerically pure **(R)-1-((4-chlorophenyl)(phenyl)methyl)piperazine** is a critical step. The most common and effective method involves the optical resolution of the racemic mixture, (±)-1-[(4-chlorophenyl)phenylmethyl]piperazine. Another approach involves the hydrolysis of a chiral precursor.

Optical Resolution via Diastereomeric Salt Formation

A widely used method for obtaining the (R)-enantiomer involves resolving the racemic mixture with a chiral resolving agent, such as N-acetyl-L-phenylalanine. This process selectively crystallizes the desired diastereomeric salt.[1]



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